Personal protective equipment for handling GSK2263167

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Compound of Interest

Compound Name:	*GSK2263167*
Cat. No.:	*B12384888*

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Essential Safety and Handling Guide for GSK2263167

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **GSK2263167**, a potent Sphingosine-1-Phosphate Receptor 1 (S1P1) agonist. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment. As a specific Safety Data Sheet (SDS) for **GSK2263167** is not publicly available, this guidance is based on the general properties of S1P1 receptor agonists and best practices for handling potent research compounds.

Immediate Safety and Logistical Information

GSK2263167 is a research compound with the molecular formula $C_{25}H_{26}N_4O_4$ and a molecular weight of 446.51 g/mol . While detailed toxicological data is not available, S1P1 receptor agonists as a class can have biological effects, including modulating the immune system. Therefore, it is crucial to handle this compound with appropriate care to avoid direct contact, inhalation, and ingestion.

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Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is mandatory when handling **GSK2263167**. The following table summarizes the recommended PPE:

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. For handling stock solutions or performing procedures with a risk of splashing, double gloving is advised.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect skin and clothing.
Respiratory Protection	N95 Respirator or higher	Recommended when handling the compound in powdered form to prevent inhalation of aerosols.

Operational Plan for Safe Handling

All procedures involving **GSK2263167** should be conducted in a designated area, preferably within a chemical fume hood, to minimize exposure risk.

Experimental Workflow

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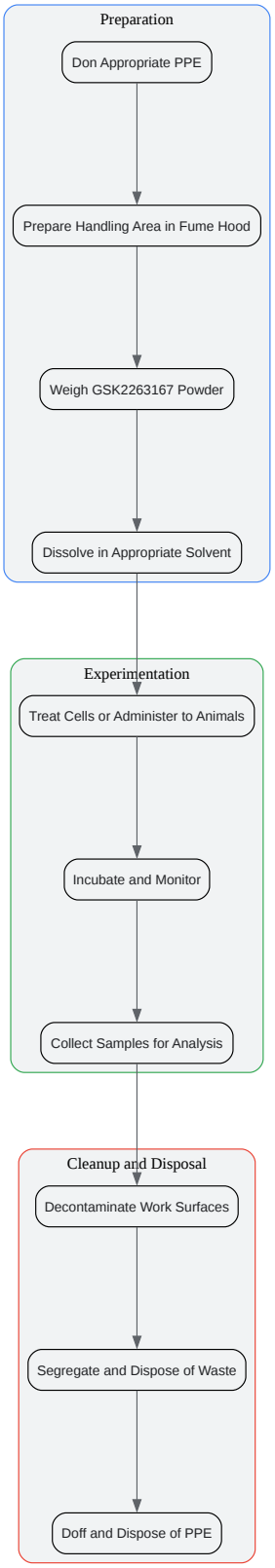

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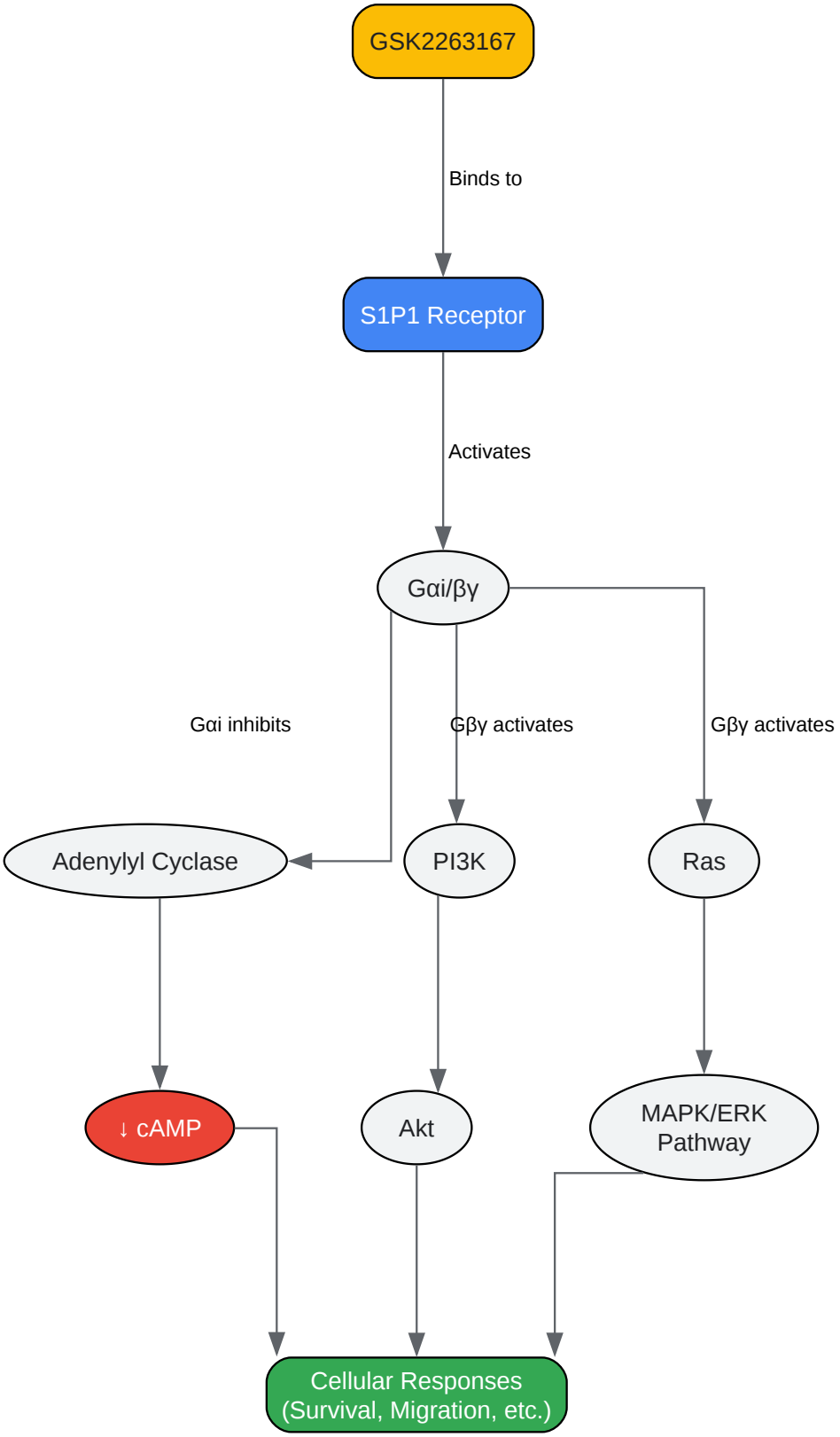

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